

An In-depth Technical Guide to the Safe Handling of 5-Bromoanthranilonitrile

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **5-Bromoanthranilonitrile** (CAS No. 39263-32-6), also known as 2-Amino-5-bromobenzonitrile.[1][2] Due to its classification as a hazardous substance, a thorough understanding of its properties and the associated safety measures is imperative for all personnel handling this compound.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the first step in ensuring its safe handling. The following table summarizes the key properties of **5**-**Bromoanthranilonitrile**.



| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 39263-32-6 | [2] |
| Molecular Formula | C7H5BrN2 | [2] |
| Molecular Weight | 197.03 g/mol | [2] |
| Appearance | White to very pale yellow crystal/powder | |
| Melting Point | 90-98 °C | [3] |
| Boiling Point | 288.4 °C at 760 mmHg | [1] |
| Flash Point | 128.2 °C | [1] |
| Density | ~1.65 g/cm³ | [1] |
| Solubility | Soluble in methanol. | [1] |
| Vapor Pressure | 0.00235 mmHg at 25°C | [1] |

Toxicological Data and Hazard Classification

5-Bromoanthranilonitrile is classified as a toxic and hazardous substance.[1][4][5] Exposure through inhalation, ingestion, or skin contact can be harmful.[6]

GHS Hazard Classification:



| Hazard Class | Category | Hazard Statement |
|----------------------------|----------------|--|
| Acute Toxicity, Oral | Category 3 / 4 | H301/H302: Toxic/Harmful if swallowed.[4][5] |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin. |
| Skin Irritation | Category 2 | H315: Causes skin irritation.[4] |
| Eye Irritation | Category 2 | H319: Causes serious eye irritation.[4][5] |
| Skin Sensitization | Category 1 | H317: May cause an allergic skin reaction. |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled. |

Quantitative Toxicity Data:

Detailed quantitative toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) are not readily available in the reviewed safety data sheets. However, the "Toxic if swallowed" classification suggests a high degree of oral toxicity. The toxicological properties of this compound have not been fully investigated.[6]

Handling Precautions and Personal Protective Equipment (PPE)

Given the hazardous nature of **5-Bromoanthranilonitrile**, strict adherence to safety protocols is essential.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
 [1]
- Use a closed system where possible to minimize dust or aerosol generation.[1]



• Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield.[1]
- Skin Protection:
 - Wear impervious protective gloves (e.g., nitrile rubber).[1]
 - A lab coat or chemical-resistant apron should be worn to prevent skin contact.[1]
 - Contaminated clothing should be removed immediately and washed before reuse.[1][6]
- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSHapproved respirator with an appropriate cartridge for organic vapors and particulates should be used.

General Hygiene Practices:

- Wash hands and face thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][5]
- Avoid inhalation of dust and direct contact with skin and eyes.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and dark place.[1]
- The storage area should be well-ventilated.
- Store locked up and away from incompatible materials such as strong oxidizing agents.[1][6]

Disposal:



- Disposal of 5-Bromoanthranilonitrile and its containers must be in accordance with local, regional, and national regulations.[1]
- This product should not be allowed to enter the environment, drains, or waterways.[1]
- It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[1]

First-Aid and Emergency Procedures

In the event of exposure or a spill, immediate action is critical.

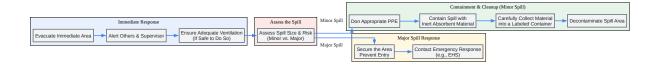
First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[1][4][5]
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[1][4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][4][6]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[6]

Emergency Spill Response Workflow:

The following diagram illustrates a logical workflow for responding to an accidental spill of **5-Bromoanthranilonitrile**.





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Figure 1: Workflow for responding to a **5-Bromoanthranilonitrile** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[1]
- Specific Hazards: Fine dust dispersed in air may ignite.[6] Hazardous combustion products include carbon oxides, nitrogen oxides, and hydrogen halides.[1][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.[1][6]

Experimental Protocols and Biological Effects

Currently, there is a lack of publicly available, detailed experimental protocols specifically for the safety assessment of **5-Bromoanthranilonitrile**. Similarly, information regarding its specific biological signaling pathways and mechanism of toxicity is not well-documented in the available literature. It is known to be used as a heterocyclic building block in the synthesis of various compounds, including those with potential anticancer activity. However, its own biological effects are not thoroughly characterized. Researchers should treat it as a compound with unknown long-term toxicological effects and handle it with the utmost caution. The health risks of this product have not been fully determined.[1]



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 5-Bromoanthranilonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b185297#5-bromoanthranilonitrile-safety-data-sheet-and-handling-precautions]

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